

Application Notes and Protocols: Preparation of Benzamidine HCl Hydrate Stock Solution

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Compound of Interest

Compound Name: *Benzamidine HCl hydrate*

Cat. No.: *B159456*

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and use of **Benzamidine HCl hydrate** stock solutions. Benzamidine is a reversible, competitive inhibitor of serine proteases such as trypsin, thrombin, and plasmin. It is widely used in protein extraction and purification protocols to prevent the degradation of target proteins by endogenous proteases.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Benzamidine HCl hydrate**, crucial for accurate stock solution preparation.

Property	Value	Source(s)	Notes
Molecular Weight	174.63 g/mol (Hydrate)	[1]	The degree of hydration can vary. Always confirm the molecular weight from the manufacturer's certificate of analysis for your specific lot.
	156.61 g/mol (Anhydrous)	[2][3][4]	
Solubility	Water: ~50 mg/mL	[3]	Heating may aid dissolution.
	Ethanol: ~10 mg/mL	[4][5]	
	DMSO: ~25 mg/mL	[4][5]	
	PBS (pH 7.2): ~3 mg/mL	[4]	
Recommended Stock Concentration	0.1 M to 1 M	Typically prepared in ultrapure water.	
Typical Working Concentration	General Protease Inhibition: ~1 mM	[6][7][8]	Effective for a broad range of applications.
Yeast Protease Inhibition: 0.5 mM to 4.0 mM	[3][7]		

Experimental Protocols

Materials and Equipment

- **Benzamidine HCl hydrate** powder
- Ultrapure water (or other desired solvent like Ethanol or DMSO)
- Analytical balance

- Spatula
- Weighing paper or boat
- Appropriate volumetric flask or conical tube (e.g., 15 mL or 50 mL)
- Pipettes and sterile tips
- Vortex mixer
- Sterile microcentrifuge tubes for aliquoting
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- **Benzamidine HCl hydrate** can cause skin irritation[2]. Always wear appropriate PPE, including gloves, a lab coat, and safety goggles.
- The powder is fine; avoid inhalation by handling it in a well-ventilated area or a chemical fume hood. Avoid dust formation[2][9].
- Consult the Safety Data Sheet (SDS) provided by the manufacturer before use.

Protocol: Preparation of a 1 M Aqueous Stock Solution

This protocol provides instructions for preparing 10 mL of a 1 M **Benzamidine HCl hydrate** stock solution.

1. Calculation:

- Confirm the molecular weight (MW) from your product's label. For this example, we will use the MW of the hydrate form: 174.63 g/mol [1].
- Use the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
- $\text{Mass (g)} = 1 \text{ mol/L} \times 0.010 \text{ L} \times 174.63 \text{ g/mol}$
- $\text{Mass (g)} = 1.7463 \text{ g}$
- Therefore, you will need to weigh 1.75 g of **Benzamidine HCl hydrate**.

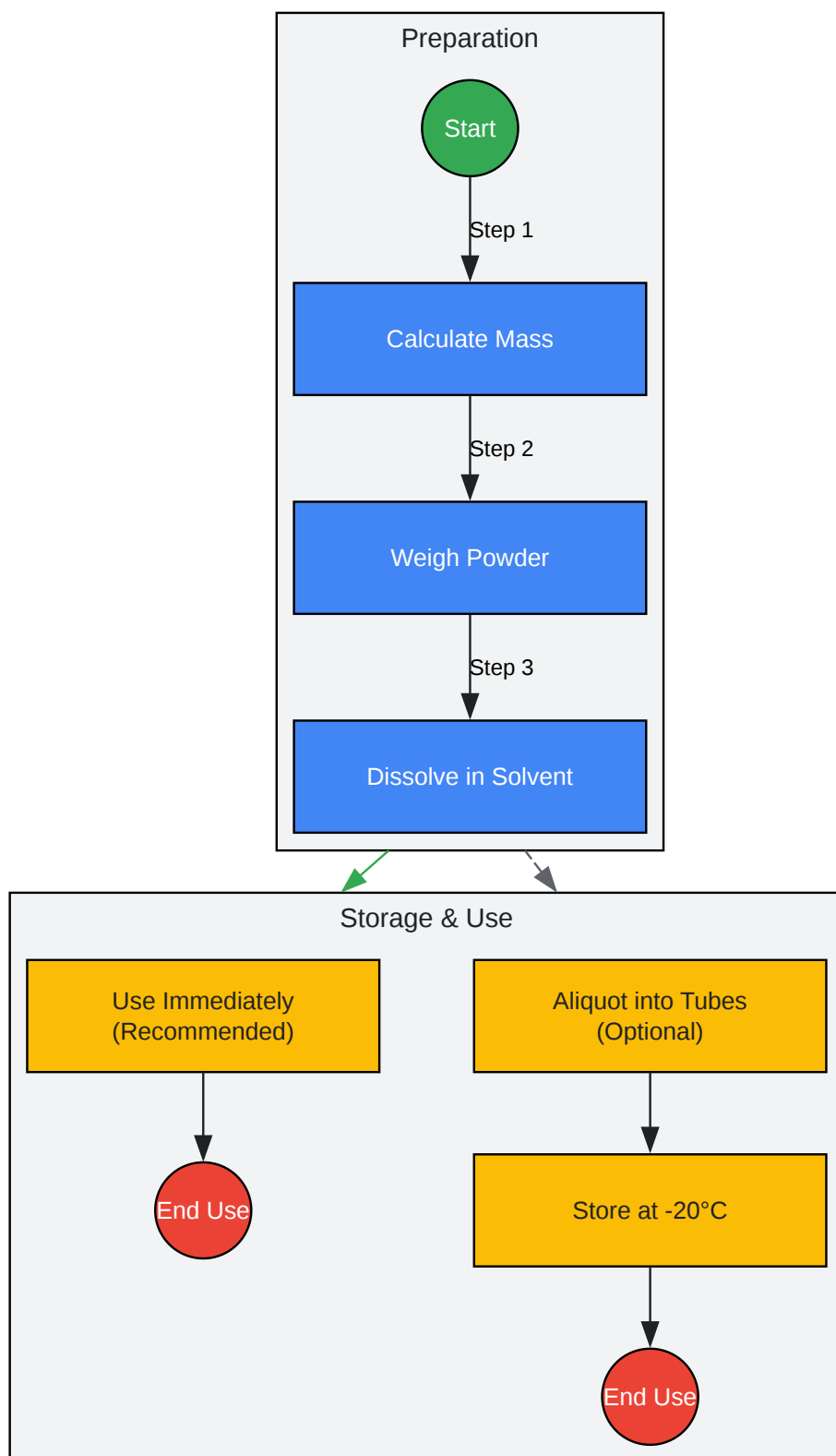
2. Procedure:

- Accurately weigh 1.75 g of **Benzamidine HCl hydrate** powder using an analytical balance.
- Transfer the powder to a 15 mL conical tube or a 10 mL volumetric flask.
- Add approximately 7-8 mL of ultrapure water to the tube.
- Vortex thoroughly to dissolve the powder. Gentle heating may be applied if dissolution is slow[3].
- Once fully dissolved, add ultrapure water to bring the final volume to 10 mL.
- If not for immediate use, proceed to the storage step.

Storage and Stability

- Solid Form: Store the powder at 2-8°C, protected from moisture and light[2][3][5].
- Aqueous Solutions: Benzamidine HCl is sensitive to oxidation, and it is highly recommended to prepare solutions fresh before each use[3]. Some sources advise that aqueous solutions should not be stored for more than one day[4].
- Frozen Aliquots: For convenience, the stock solution can be dispensed into single-use aliquots in microcentrifuge tubes and stored at -20°C. While some literature suggests that frozen stock solutions are stable for up to 6 months, others indicate insufficient information is available to assess long-term stability[3]. If choosing to freeze, it is best to store under an inert gas to minimize oxidation[3]. Users should validate the stability for their specific experimental needs.

Visualized Workflow



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Caption: Workflow for preparing **Benzamidine HCl hydrate** stock solution.

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